

Application Notes and Protocols for JHU37160 in In Vivo Rodent Studies

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Compound of Interest

Compound Name: JHU37160

Cat. No.: B2879511

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Audience: Researchers, scientists, and drug development professionals.

Introduction

JHU37160 is a potent and selective agonist for Designer Receptors Exclusively Activated by Designer Drugs (DREADDs).^{[1][2][3]} Specifically, it activates the Gq-coupled human M3 muscarinic DREADD (hM3Dq) and the Gi-coupled human M4 muscarinic DREADD (hM4Di).^{[1][2][3]} A key advantage of **JHU37160** is its high brain penetrance, allowing for robust and reliable modulation of neuronal activity in freely moving animals following systemic administration.^{[2][3]} These characteristics make **JHU37160** a valuable tool for preclinical research aimed at dissecting the function of specific neural circuits in various physiological and pathological processes. This document provides detailed application notes and protocols for the use of **JHU37160** in in vivo rodent studies.

Data Presentation

JHU37160 In Vitro Receptor Affinity and Potency

Receptor	Parameter	Value (nM)	Cell Line
hM3Dq	Ki	1.9	HEK-293
hM4Di	Ki	3.6	HEK-293
hM3Dq	EC50	18.5	HEK-293
hM4Di	EC50	0.2	HEK-293

Data sourced from multiple references.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

JHU37160 In Vivo Dosing and Effects in Rodents

Species	Dose Range (mg/kg)	Route of Administration	Observed Effects	Notes
Mouse	0.01 - 1	Intraperitoneal (IP)	Inhibition of locomotor activity in D1-hM3Dq and D1-hM4Di mice. [2] [5] [6]	No significant locomotor effects observed in wild-type mice. [5] [6]
Rat	0.01 - 0.3	Intraperitoneal (IP)	Increased hM3Dq-stimulated locomotion in rats with hM3Dq expression in TH-expressing neurons. [3]	Lower doses are recommended to avoid off-target anxiogenic effects. [7]
Rat	0.5 - 1	Intraperitoneal (IP)	Dose-dependent increase in anxiety-like behavior, independent of DREADD expression. [7] [8]	High doses should be avoided in studies investigating anxiety. [7] [8]

JHU37160 In Vivo DREADD Occupancy

Species	Dose (mg/kg)	Brain Region	DREADD Occupancy
Mouse	0.1	Striatum	~15-20%
Rat	0.1	Cortex	~80%

Data sourced from multiple references.[\[5\]](#)[\[9\]](#)[\[10\]](#)

Experimental Protocols

Protocol 1: Intraperitoneal (IP) Injection of JHU37160 in Mice

Materials:

- **JHU37160**
- Vehicle (e.g., sterile saline or 1x phosphate-buffered saline)
- Sterile 1 ml syringes
- Sterile 25-30 gauge needles
- 70% ethanol wipes
- Appropriate personal protective equipment (PPE)

Procedure:

- Preparation of **JHU37160** Solution:
 - Dissolve **JHU37160** in the chosen vehicle to the desired final concentration. For example, to achieve a dose of 0.1 mg/kg in a 25 g mouse with an injection volume of 10 ml/kg, the concentration would be 0.01 mg/ml.
 - Ensure the solution is fully dissolved and at room temperature before injection.
- Animal Restraint:
 - Gently restrain the mouse by grasping the loose skin at the scruff of the neck.
 - Secure the tail with the same hand to immobilize the lower body.
- Injection Site Identification:
 - Turn the mouse to expose the abdomen.

- The injection site is in the lower right or left quadrant of the abdomen, avoiding the midline to prevent damage to the bladder or cecum.
- Injection:
 - Clean the injection site with a 70% ethanol wipe.
 - Insert the needle at a 15-20 degree angle with the bevel facing up.
 - Gently aspirate to ensure no fluid is drawn back, which would indicate entry into a blood vessel or organ.
 - Slowly inject the **JHU37160** solution.
 - Withdraw the needle and return the mouse to its home cage.
- Post-injection Monitoring:
 - Observe the animal for any signs of distress or adverse reactions.

Protocol 2: Open Field Test for Locomotor and Anxiety-Like Behavior in Rodents

Materials:

- Open field arena (e.g., a square or circular arena with high walls to prevent escape)
- Video recording and analysis software
- 70% ethanol or other appropriate cleaning solution

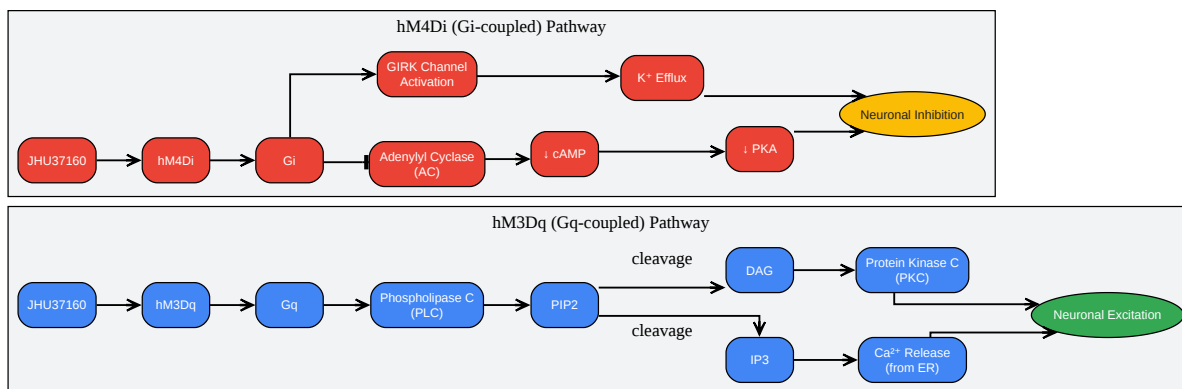
Procedure:

- Acclimation:
 - Acclimate the animals to the testing room for at least 30 minutes before the start of the experiment.
- Experimental Setup:

- Clean the open field arena thoroughly with 70% ethanol between each animal to remove any olfactory cues.
- Ensure consistent lighting conditions throughout the experiment.
- **JHU37160 Administration:**
 - Administer **JHU37160** or vehicle via IP injection (as described in Protocol 1) at the appropriate time before the test (e.g., 30 minutes prior).
- **Test Procedure:**
 - Gently place the rodent in the center of the open field arena.
 - Immediately start the video recording.
 - Allow the animal to explore the arena for a predetermined period (typically 5-15 minutes).
 - The experimenter should remain out of the animal's sight to avoid influencing its behavior.
- **Data Analysis:**
 - Using the video analysis software, quantify the following parameters:
 - Total distance traveled: A measure of general locomotor activity.
 - Time spent in the center zone vs. the periphery: A measure of anxiety-like behavior (thigmotaxis). Rodents with higher anxiety levels tend to spend more time in the periphery.
 - Number of entries into the center zone: Another measure of exploratory and anxiety-like behavior.
 - Rearing frequency: The number of times the animal stands on its hind legs, an exploratory behavior.

Mandatory Visualizations

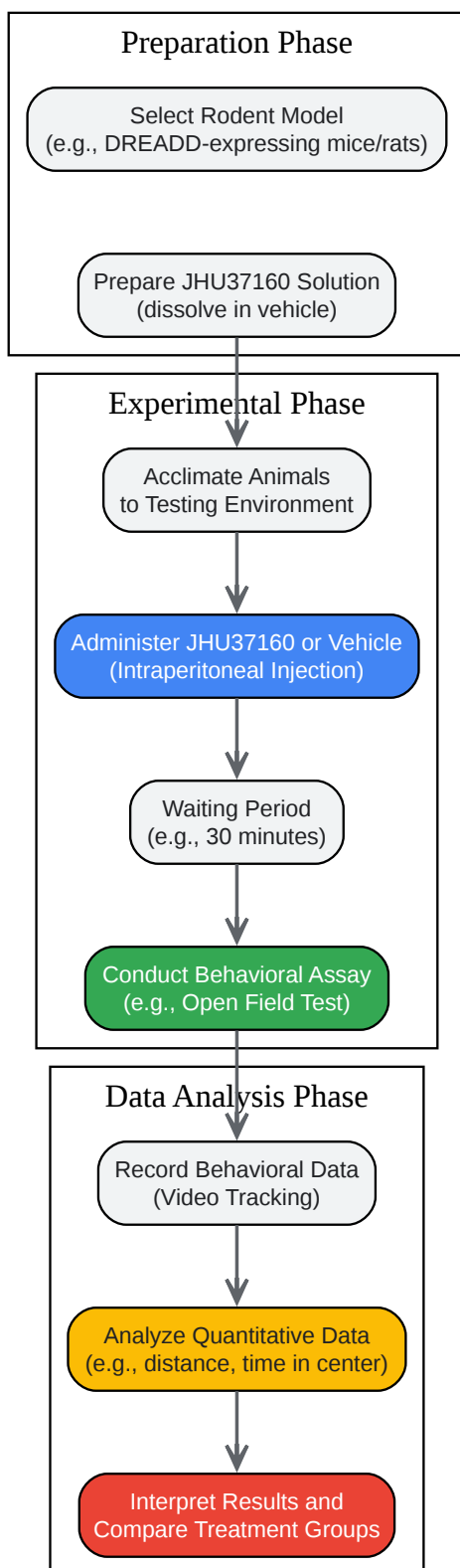
Signaling Pathways



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Caption: Signaling pathways activated by **JHU37160** upon binding to hM3Dq and hM4Di DREADDs.

Experimental Workflow



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Caption: General experimental workflow for in vivo rodent studies using **JHU37160**.

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